

Cimetidine Sulfoxide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Cimetidine sulfoxide

CAS No.: 151258-42-3

Cat. No.: B8117928

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **cimetidine sulfoxide**, the primary metabolite of the widely-used histamine H2-receptor antagonist, cimetidine. This document outlines its core physicochemical properties, detailed analytical methodologies for its quantification, and an overview of its metabolic pathway.

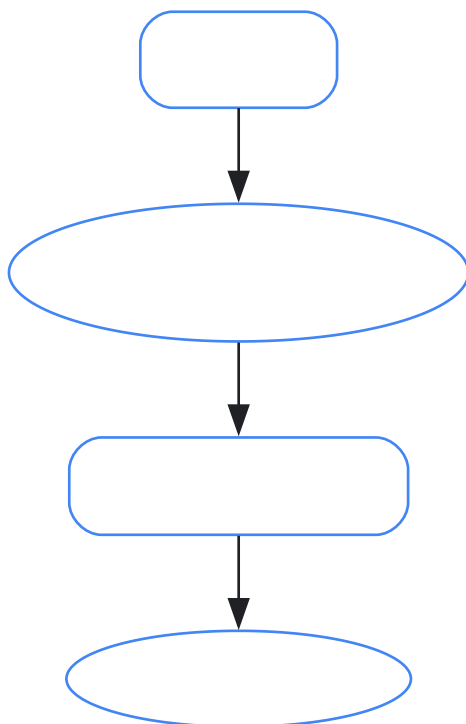
Core Physicochemical Data

Cimetidine sulfoxide is a crucial analyte in pharmacokinetic and metabolic studies of cimetidine. A clear understanding of its fundamental properties is essential for any research endeavor.

| Property | Value | Source |
|-------------------|---|---------------|
| CAS Number | 54237-72-8 | Not specified |
| Molecular Weight | 268.34 g/mol | [1][2] |
| Molecular Formula | C ₁₀ H ₁₆ N ₆ OS | Not specified |

Metabolic Pathway of Cimetidine

Cimetidine is metabolized in the liver to form **cimetidine sulfoxide** as its major metabolite.[1] This biotransformation is primarily mediated by the cytochrome P450 (CYP) enzyme system and flavin-containing monooxygenases.[3][4] Cimetidine itself is a known inhibitor of several CYP isoenzymes, a factor that must be considered in drug-drug interaction studies.



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Caption: Metabolic conversion of cimetidine to its sulfoxide metabolite.

Experimental Protocols for Quantification

Accurate quantification of **cimetidine sulfoxide** is paramount for pharmacokinetic and metabolism studies. High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-Layer Chromatography (HPTLC) are the most commonly employed techniques.

High-Performance Liquid Chromatography (HPLC) for Serum Samples

This method allows for the simultaneous determination of cimetidine and **cimetidine sulfoxide** in serum.

- Sample Preparation: Solid-phase extraction using a Bond Elut C18 analytical column is employed to extract cimetidine, **cimetidine sulfoxide**, and an internal standard (e.g., ornidazole) from 0.5 mL of serum.
- Chromatographic Conditions:
 - Column: Ultrasphere C18 reversed-phase column.
 - Detection: UV detection at 229 nm.
- Performance:
 - Recovery: Absolute recoveries are reported to be between 93% and 104% for **cimetidine sulfoxide**.
 - Limit of Detection (LOD): The minimum detection limit for **cimetidine sulfoxide** is 0.05 mg/L.
 - Linearity: The method demonstrates linearity for **cimetidine sulfoxide** up to a concentration of 7.5 mg/L.

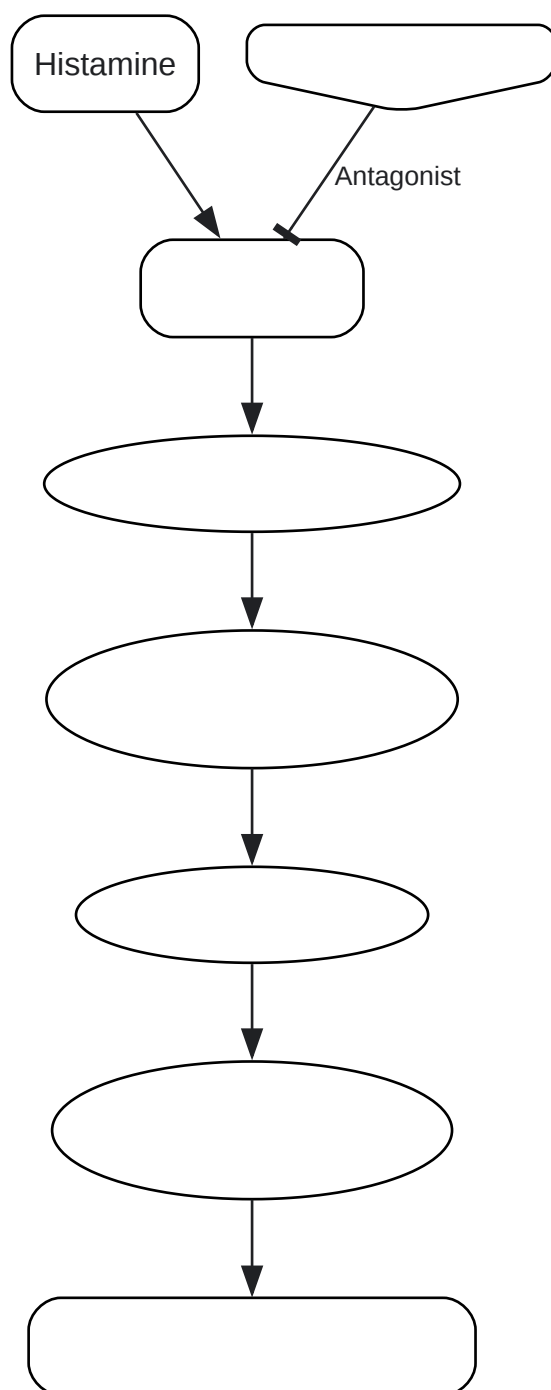
High-Performance Thin-Layer Chromatography (HPTLC)

This method is suitable for the determination of cimetidine in the presence of its sulfoxide derivative.

- Stationary Phase: Silica gel plates (10 x 20 cm).
- Mobile Phase: A mixture of ethyl acetate, isopropanol, and 20% ammonia in a ratio of 9:5:4 (v/v/v).
- Development: The developing time is approximately 20 minutes.
- Detection: Densitometric evaluation is performed by recording peak areas at 218 nm.

- Rf Values:
 - Cimetidine: 0.85
 - **Cimetidine Sulfoxide**: 0.59





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References

- [1. Cimetidine - Wikipedia \[en.wikipedia.org\]](#)
- [2. Cimetidine absorption and elimination in rat small intestine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. go.drugbank.com \[go.drugbank.com\]](#)
- [4. Cimetidine | C10H16N6S | CID 2756 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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